

SHLP-5: A Functional Peptide Awaiting Experimental Characterization

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SHLP-5

Cat. No.: B15599865

[Get Quote](#)

The prevailing scientific consensus identifies Small Humanin-like Peptide 5 (**SHLP-5**) as a functional peptide, rather than a mere transcriptional byproduct. **SHLP-5** belongs to a family of six recently discovered peptides (SHLP1-6) encoded within the mitochondrial 16S ribosomal RNA (MT-RNR2) gene.[1] While direct experimental evidence for **SHLP-5**'s specific biological activity remains elusive due to challenges in generating specific antibodies, its origin and the demonstrated functionality of its sibling peptides strongly support its classification as a bioactive molecule.

This guide provides a comparative analysis of the known functions of the SHLP family of peptides, offering a framework for understanding the potential roles of **SHLP-5**. The data presented is primarily derived from foundational studies on SHLP1-4 and SHLP6, which serve as the current basis for inferring the likely functional landscape of **SHLP-5**.

Comparison of SHLP Family Peptides: Functional Data

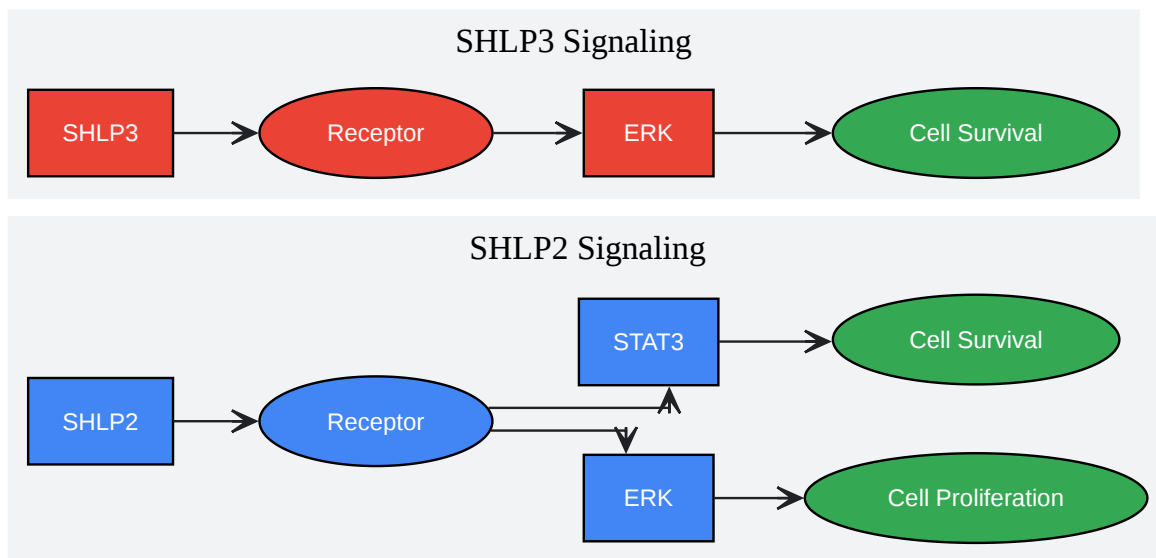
The SHLP peptides exhibit diverse and sometimes opposing effects on cellular processes, highlighting their specific roles in cellular regulation. The following table summarizes the key

experimental findings for SHLP1-4 and SHLP6 in murine pancreatic beta-cells (NIT-1) and human prostate cancer cells (22Rv1).

Peptide	Effect on Cell Viability (MTS Assay)	Effect on Apoptosis (DNA Fragmentation Assay)	Effect on Cell Proliferation (BrdU Incorporation)	Cell Lines Tested	Reference
SHLP1	No significant effect	No significant effect	No significant effect	NIT-1, 22Rv1	[2]
SHLP2	Increased	Decreased	Increased (in NIT-1)	NIT-1, 22Rv1	[2]
SHLP3	Increased	Decreased	No significant effect	NIT-1, 22Rv1	[2]
SHLP4	No significant effect	No significant effect	Increased (in NIT-1)	NIT-1, 22Rv1	[2]
SHLP5	Data not available	Data not available	Data not available	-	-
SHLP6	No significant effect	Increased	No significant effect	NIT-1, 22Rv1	[2]

Signaling Pathways of SHLP Peptides

SHLP2 and SHLP3 have been shown to exert their cytoprotective effects through the activation of key signaling pathways involved in cell survival and proliferation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Caspase-Glo® 3/7 Assay Protocol [[promega.com](https://www.promega.com)]
- 2. [broadpharm.com](https://www.broadpharm.com) [[broadpharm.com](https://www.broadpharm.com)]
- To cite this document: BenchChem. [SHLP-5: A Functional Peptide Awaiting Experimental Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15599865/docs#shlp-5-a-functional-peptide-awaiting-experimental-characterization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)